

A Researcher's Guide to the Melting Point Validation of 4'-Nitrochalcone

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Compound of Interest

Compound Name: (2E)-1-(4-nitrophenyl)-3-phenylprop-2-en-1-one

CAS No.: 1152-48-3

Cat. No.: B072045

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An In-Depth Technical Guide for Accurate Purity Assessment

In the realm of synthetic organic chemistry and drug development, the precise characterization of a synthesized compound is paramount. Among the fundamental techniques for assessing purity, melting point determination remains a critical and accessible method. This guide provides a comprehensive comparison and validation protocol for the melting point range of pure 4'-nitrochalcone, a versatile intermediate in medicinal chemistry.

The Significance of a Sharp Melting Point

The melting point of a crystalline solid is the temperature at which it transitions from a solid to a liquid state. For a pure substance, this transition occurs over a narrow temperature range. The presence of impurities disrupts the crystal lattice, typically causing a depression and broadening of the melting point range.^[1] Therefore, a sharp and reproducible melting point is a reliable indicator of high purity.^[1]

Literature Melting Point of 4'-Nitrochalcone

A review of authoritative sources provides a baseline for the expected melting point of pure 4'-nitrochalcone. The compound, with the molecular formula C₁₅H₁₁NO₃, typically appears as a yellow to brown crystalline powder.^{[2][3]}

Source	Reported Melting Point (°C)
Sigma-Aldrich	158-160
Sriramchem	158-160 ^[2]
ChemicalBook	158-160 ^[4]
Molbase	158-160 ^[3]
Lab Pro Inc	165 ^[5]

As indicated in the table, the consensus in the literature points to a melting point range of 158-160 °C for pure 4'-nitrochalcone. The value of 165 °C from a single source may represent a slight variation in experimental conditions or instrumentation.

Experimental Protocol for Melting Point Determination

This protocol outlines a standardized procedure for accurately determining the melting point range of a synthesized 4'-nitrochalcone sample using a digital melting point apparatus.

Materials:

- Synthesized 4'-nitrochalcone (finely powdered)
- Capillary tubes (one end sealed)
- Digital melting point apparatus (e.g., Mel-Temp or similar)
- Mortar and pestle
- Spatula

Procedure:

- Sample Preparation:
 - Ensure the 4'-nitrochalcone sample is completely dry and finely powdered. If necessary, gently grind the crystals in a clean, dry mortar and pestle.[6] This ensures uniform packing and heat transfer.
- Loading the Capillary Tube:
 - Press the open end of a capillary tube into the powdered sample.
 - Invert the tube and gently tap it on a hard surface to pack the solid into the sealed end.[7][8]
 - The packed sample height should be approximately 2-3 mm.[6][8] An excessive amount of sample can lead to a broader melting range.
- Apparatus Setup:
 - Ensure the heating block of the melting point apparatus is at room temperature or at least 20 °C below the expected melting point.[6]
 - Insert the capillary tube into the sample holder of the apparatus.
- Rapid Determination (Optional but Recommended):
 - If the approximate melting point is unknown, perform a rapid heating run (5-10 °C per minute) to get a preliminary estimate.[6]
 - Note the temperature at which the sample melts. This will inform the more precise measurement.
- Accurate Determination:
 - Allow the apparatus to cool to at least 20 °C below the estimated melting point.
 - Insert a fresh capillary tube with the sample. Never re-melt a sample, as this can lead to decomposition or changes in crystal structure.[8]

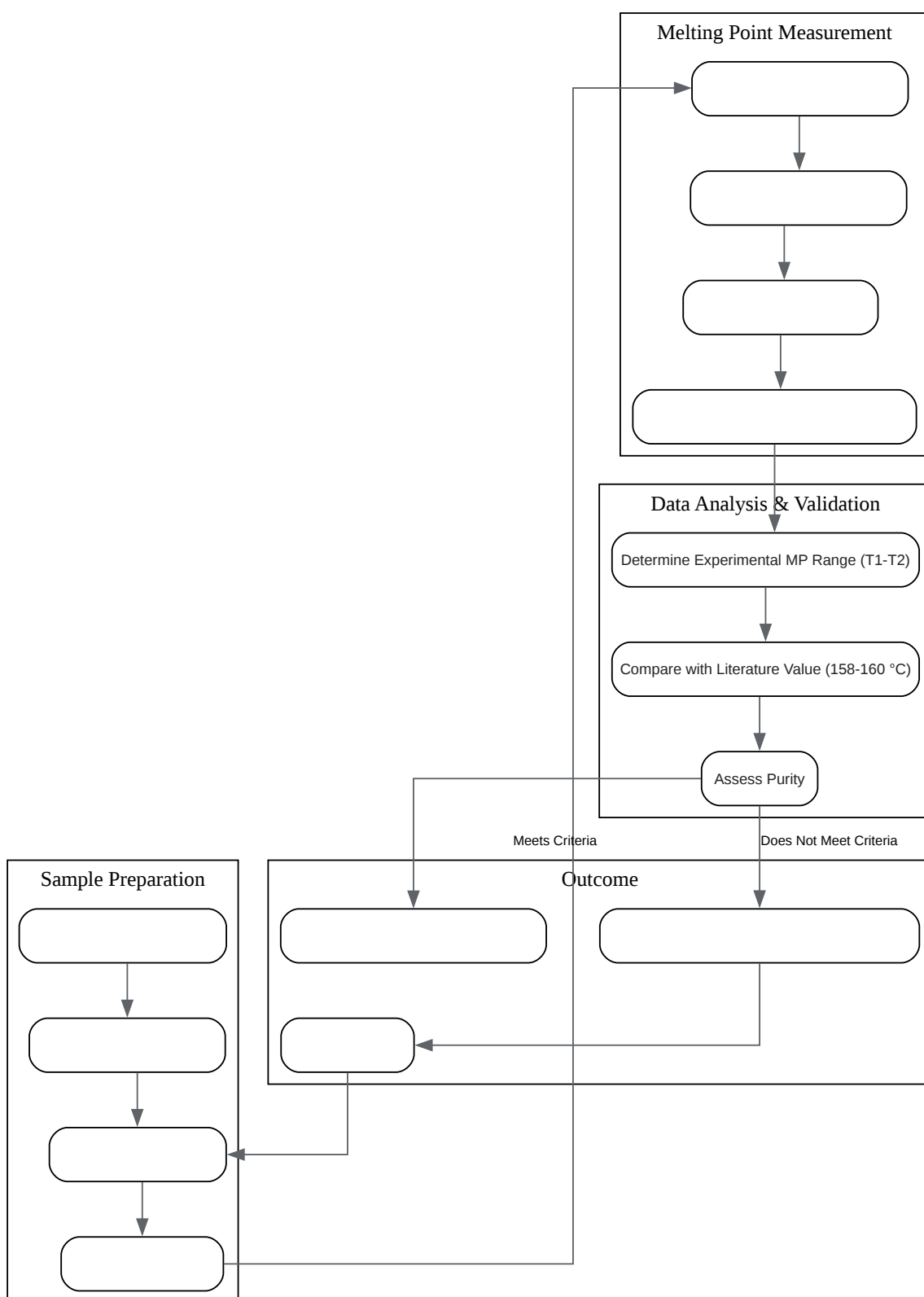
- Set the heating rate to a slow and steady 1-2 °C per minute.[7] A slow heating rate is crucial for an accurate determination.
- Record the temperature at which the first drop of liquid appears (T1).
- Continue heating slowly and record the temperature at which the entire sample has completely melted and is a clear liquid (T2).
- The melting point range is reported as T1 - T2.

Interpreting the Results

For a highly pure sample of 4'-nitrochalcone, the experimentally determined melting point range should be narrow (typically within 1-2 °C) and fall within the established literature range of 158-160 °C. A broader range or a depressed melting point suggests the presence of impurities.

Workflow for Melting Point Validation

The following diagram illustrates the logical flow of the melting point validation process.



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